

A Technical Guide to the Physical State and Solubility of Oleic acid-d9

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the physical and chemical properties of **Oleic acid-d9** (d9-OA), a deuterated analog of oleic acid. This document is intended for use by researchers, scientists, and professionals in drug development who utilize d9-OA as an internal standard, a tracer in metabolic studies, or for other research applications.

Core Properties of Oleic acid-d9

Oleic acid-d9 is a synthetic, stable isotope-labeled version of oleic acid, a monounsaturated omega-9 fatty acid. In d9-OA, nine hydrogen atoms on the terminal methyl group of the acyl chain have been replaced with deuterium. This isotopic labeling makes it a valuable tool in mass spectrometry-based research, allowing for the differentiation and quantification of oleic acid from endogenous sources.[1][2][3][4]

Physical State

At room temperature, **Oleic acid-d9** exists as a liquid.[2][3] It is often described as a colorless to light yellow oil.[2] For long-term stability and to prevent degradation, it is recommended to store **Oleic acid-d9** at -20°C.[3]

Table 1: Physical Properties of Oleic acid-d9 and Oleic Acid



Property	Oleic acid-d9	Oleic Acid
Synonyms	(15,15,16,16,17,17,18,18,18-d9)oleic acid	cis-9-Octadecenoic acid
Molecular Formula	C18H25D9O2[3][5]	C18H34O2[6]
Molecular Weight	291.52 g/mol [3][5]	282.47 g/mol [6]
Physical Form	Liquid[2][3]	Liquid[6]
Appearance	Colorless to light yellow oil[2]	Colorless to yellowish, oily liquid[6]
Melting Point	Not specified, but liquid at room temperature	13-14 °C[6]
Boiling Point	Not specified	360 °C (decomposes)[7]
Storage Temperature	-20°C[3]	-20°C (for high purity standards)

Solubility

The solubility of **Oleic acid-d9** is a critical consideration for its application in various experimental settings. Due to its nonpolar aliphatic chain, d9-OA is generally soluble in organic solvents and insoluble in water.

Table 2: Solubility of Oleic acid-d9



Solvent	Solubility	Notes
Ethanol	100 mg/mL[2]	May require sonication and warming for complete dissolution.[2]
Dimethylformamide (DMF)	Approx. 100 mg/mL (for Oleic Acid)	Purge with an inert gas.[8]
Dimethyl sulfoxide (DMSO)	Approx. 100 mg/mL (for Oleic Acid)	Purge with an inert gas.[8]
Chloroform	Soluble	A common solvent for lipids.
Water	Insoluble	Forms two layers.
Aqueous Buffers (e.g., PBS, pH 7.2)	Approx. 100 μg/mL (for Oleic Acid)	Aqueous solutions are not recommended for storage beyond one day.[8]
0.15 M Tris-HCl (pH 8.5)	Approx. 1 mg/mL (for Oleic Acid)	

Experimental Protocols General Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **Oleic acid-d9** in a given solvent.

Materials:

- Oleic acid-d9
- Solvent of interest (e.g., ethanol, DMSO)
- Vortex mixer
- · Water bath sonicator
- Analytical balance



- Microcentrifuge
- Pipettes

Procedure:

- Preparation of a Saturated Solution:
 - 1. Weigh out a known excess amount of Oleic acid-d9 into a clean, dry vial.
 - 2. Add a specific volume of the solvent to the vial.
 - 3. Vortex the mixture vigorously for 2-3 minutes to facilitate dissolution.
 - 4. If necessary, sonicate the mixture in a water bath to aid in dissolving the compound. Gentle warming may also be applied, depending on the solvent's properties.[2]
 - 5. Allow the mixture to equilibrate at a constant temperature for a set period (e.g., 24 hours) to ensure saturation.
- · Separation of Undissolved Solute:
 - 1. After equilibration, centrifuge the vial at high speed to pellet any undissolved **Oleic acid- d9**.
 - 2. Carefully collect a known volume of the supernatant, ensuring no particulate matter is transferred.
- Quantification:
 - 1. Evaporate the solvent from the collected supernatant under a gentle stream of nitrogen.
 - 2. Weigh the remaining residue (dissolved Oleic acid-d9).
 - 3. Calculate the solubility in mg/mL or other desired units.

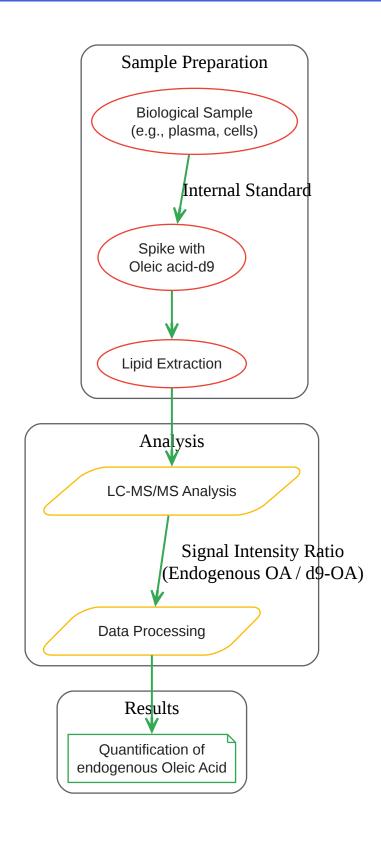
Caption: Workflow for determining the solubility of Oleic acid-d9.



Applications in Research

The primary application of **Oleic acid-d9** is as an internal standard in mass spectrometry-based lipidomics and metabolic flux analysis. Its deuteration provides a distinct mass shift, allowing for accurate quantification of endogenous oleic acid in complex biological samples.[1]





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Caption: Use of Oleic acid-d9 as an internal standard in metabolic studies.



Safety and Handling

Oleic acid-d9 should be handled with standard laboratory precautions. It is advisable to wear personal protective equipment, including gloves and safety glasses. Avoid inhalation of any aerosols and prevent contact with skin and eyes. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).[9][10]

In conclusion, **Oleic acid-d9** is a valuable research tool with well-defined physical and solubility properties. Understanding these characteristics is essential for its effective use in experimental applications. This guide provides a comprehensive overview to assist researchers in their work with this deuterated fatty acid.

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